

Application Notes and Protocols for 14C-Flupyrsulfuron-methyl in Soil Dissipation Studies

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Compound of Interest		
Compound Name:	Flupyrsulfuron	
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These application notes provide detailed protocols for conducting soil dissipation studies of 14C-Flupyrsulfuron-methyl, a sulfonylurea herbicide. The protocols are designed to evaluate the environmental fate of this compound in soil, specifically its rate of degradation and the formation and decline of its transformation products. The use of 14C-labeled flupyrsulfuron-methyl allows for accurate quantification and tracing of the parent compound and its metabolites.

I. Quantitative Data Summary

The dissipation of **Flupyrsulfuron**-methyl in soil is influenced by factors such as soil type, pH, temperature, and microbial activity. The following tables summarize the dissipation times (DT50 and DT90) observed in laboratory and field studies.

Table 1: Laboratory Soil Dissipation of Flupyrsulfuron-methyl



Parameter	Value (days)	Conditions	Reference
DT50	8 - 26	Aerobic, laboratory conditions	[1][2]
DT90	27 - 85	Aerobic, laboratory conditions	[2]
DT50	18.2	Aerobic, lab at 20°C	[3]
DT50	0.42 - 44	рН 5-9	[4]
DT50	5.6	Soil with pH 7.9	[4]
DT50	9.4	Soil with pH 8.4	[4]

Table 2: Field Soil Dissipation of Flupyrsulfuron-methyl

Parameter	Value (days)	Conditions	Reference
DT50	6 - 11	Bare-soil field studies	[1][2]
DT90	35 - 123	Bare-soil field studies	[2]

Table 3: Dissipation of Major Metabolites of Flupyrsulfuron-methyl in Soil

Metabolite	Parameter	Value (days)	Conditions	Reference
IN-JV460	Max DT50	120	Laboratory soils (revised from 373)	[2]
IN-JV460	DT50	49 - 231	Field soils	[2]
IN-KC576	Max DT50	30	Laboratory soils (revised from 248)	[2]
IN-KC576	DT50	150	US field trial	[2]



II. Experimental Protocols

A. Laboratory Aerobic Soil Dissipation Study (Adapted from OECD Guideline 307)

This protocol describes a laboratory study to determine the rate and route of degradation of 14C-**Flupyrsulfuron**-methyl in soil under aerobic conditions.

- 1. Materials and Equipment:
- Test Substance: 14C-labeled Flupyrsulfuron-methyl of known radiochemical purity.
- Soils: Freshly collected and characterized soils (e.g., sandy loam, silty loam) representative
 of agricultural areas.
- Incubation System: Biometer flasks or a flow-through system equipped to trap volatile organics and 14CO2.
- Analytical Instruments: High-Performance Liquid Chromatography (HPLC) with a radiodetector, Liquid Scintillation Counter (LSC), and Mass Spectrometer (MS) for metabolite identification.
- Standard laboratory equipment: Balances, shakers, centrifuges, extraction glassware, etc.
- 2. Experimental Procedure:
- Soil Preparation: Sieve fresh soil (e.g., <2 mm) and adjust the moisture content to 40-60% of its maximum water holding capacity. Pre-incubate the soil in the dark at the test temperature for 7-14 days to allow microbial activity to stabilize.
- Application of Test Substance: Prepare a stock solution of 14C-Flupyrsulfuron-methyl.
 Apply the solution to the soil samples to achieve a concentration relevant to the maximum recommended field application rate. Ensure uniform distribution.
- Incubation: Place the treated soil samples into the biometer flasks or flow-through system.
 Incubate in the dark at a constant temperature (e.g., 20 ± 2 °C) for up to 120 days.[5][6]
 Aerate the flasks with CO2-free, humidified air.



- Sampling: Collect duplicate samples at appropriate time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).
- Extraction: Extract the soil samples with appropriate solvents (e.g., acetonitrile/water mixtures). Perform sequential extractions to ensure maximum recovery of radioactivity.
- Analysis:
 - Quantify the total radioactivity in the extracts and the extracted soil by LSC.
 - Analyze the extracts by HPLC with radiodetection to separate and quantify 14C-Flupyrsulfuron-methyl and its degradation products.
 - Identify major metabolites using techniques such as LC-MS/MS.
 - Analyze the trapping solutions for volatile compounds and 14CO2 to determine mineralization.
- Data Analysis:
 - Calculate the percentage of applied radioactivity for the parent compound, metabolites, and 14CO2 at each sampling time.
 - Determine the dissipation half-life (DT50) and the time for 90% dissipation (DT90) for 14C-Flupyrsulfuron-methyl using first-order kinetics.



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Laboratory Soil Dissipation Study Workflow.

B. Field Soil Dissipation Study

This protocol outlines a field study to evaluate the dissipation of 14C-**Flupyrsulfuron**-methyl under realistic environmental conditions.

- 1. Materials and Equipment:
- Test Substance: 14C-labeled Flupyrsulfuron-methyl formulated as a representative product.
- Field Site: A well-characterized agricultural field with uniform soil properties.
- Application Equipment: Calibrated sprayer for uniform application.
- Sampling Equipment: Soil core sampler.
- Weather Monitoring Station: To record rainfall, temperature, and other relevant meteorological data.
- Analytical Instruments: As described in the laboratory protocol.
- 2. Experimental Procedure:
- Site Selection and Plot Design: Select a suitable field site. Establish replicate plots (e.g., 91 x 335 cm or 225 x 335 cm) for treatment and control.[1]
- Application: Apply the 14C-Flupyrsulfuron-methyl formulation to the soil surface of the treated plots at the desired application rate.
- Soil Sampling:
 - Collect initial soil samples immediately after application (day 0).
 - Collect subsequent soil samples at various time intervals (e.g., 1, 3, 7, 14, 30, 60, 90, 120 days, and at harvest).
 - Collect soil cores to a depth of at least 60 cm and section them into appropriate depth increments (e.g., 0-10 cm, 10-20 cm, 20-30 cm, etc.).

Methodological & Application





• Sample Handling and Storage: Homogenize the soil from each depth increment. Store samples frozen (-20°C) until analysis to prevent further degradation.

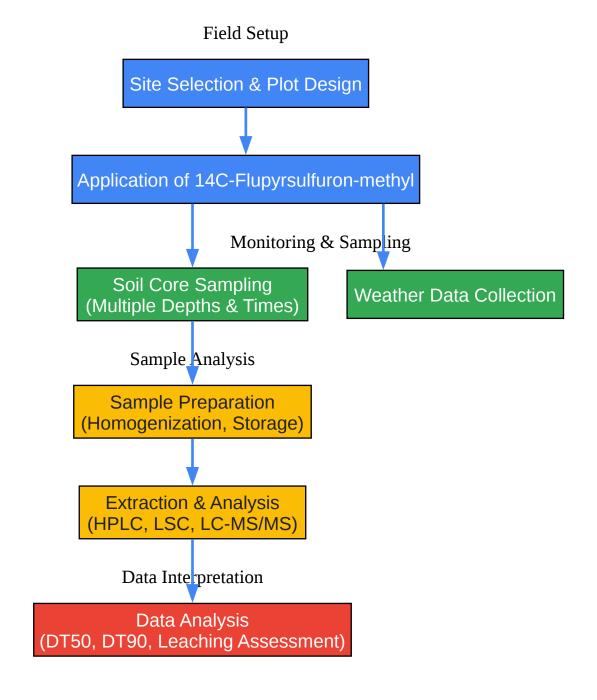
Analysis:

 Extract and analyze the soil samples for 14C-Flupyrsulfuron-methyl and its metabolites as described in the laboratory protocol.

• Data Analysis:

- Calculate the concentration of the parent compound and its metabolites in each soil layer at each sampling time.
- Determine the DT50 and DT90 values for the dissipation of 14C-Flupyrsulfuron-methyl in the topsoil layer.
- Assess the leaching potential by analyzing the distribution of radioactivity in the soil profile over time.





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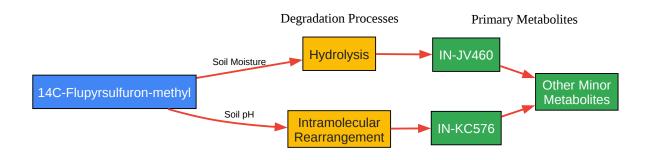
Field Soil Dissipation Study Workflow.

III. Degradation Pathway

The primary degradation pathway of **Flupyrsulfuron**-methyl in soil involves hydrolysis and intramolecular rearrangement.[1] This process leads to the cleavage of the sulfonylurea bridge



and the formation of several metabolites, with IN-JV460 and IN-KC576 being the primary ones identified in soil.[2]



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Simplified Degradation Pathway of Flupyrsulfuron-methyl in Soil.

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